

enhancing the solubility of O-Desmethyltramadol hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: *O-Desmethyltramadol hydrochloride*

Cat. No.: *B1140644*

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Technical Support Center: O-Desmethyltramadol Hydrochloride

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting advice, and standardized protocols for working with **O-Desmethyltramadol hydrochloride** (O-DT-HCl) in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of **O-Desmethyltramadol hydrochloride**?

A: There are conflicting reports in publicly available data regarding the precise aqueous solubility of **O-Desmethyltramadol hydrochloride**, which can be a source of confusion during experimental planning. Some suppliers report a very high solubility of ≥ 100 mg/mL in water, classifying it as a freely soluble compound.^[1] Conversely, other sources describe it as only slightly soluble in water.^[2] The free base form, O-Desmethyltramadol, has a predicted water solubility of approximately 3.53 mg/mL.^[3] As a hydrochloride salt, O-DT-HCl is expected to be significantly more soluble than its free base, particularly in acidic to neutral pH conditions.

This discrepancy in reported values may stem from several factors, including:

- Purity of the material: Impurities can significantly impact solubility.
- Polymorphism: The compound may exist in different crystalline forms (polymorphs) with varying solubility characteristics.
- Experimental Conditions: Factors such as pH, temperature, and the ionic strength of the aqueous medium can alter solubility.

For experimental design, it is recommended to either assume the lower-end value for conservative planning or, ideally, perform an in-house solubility determination.

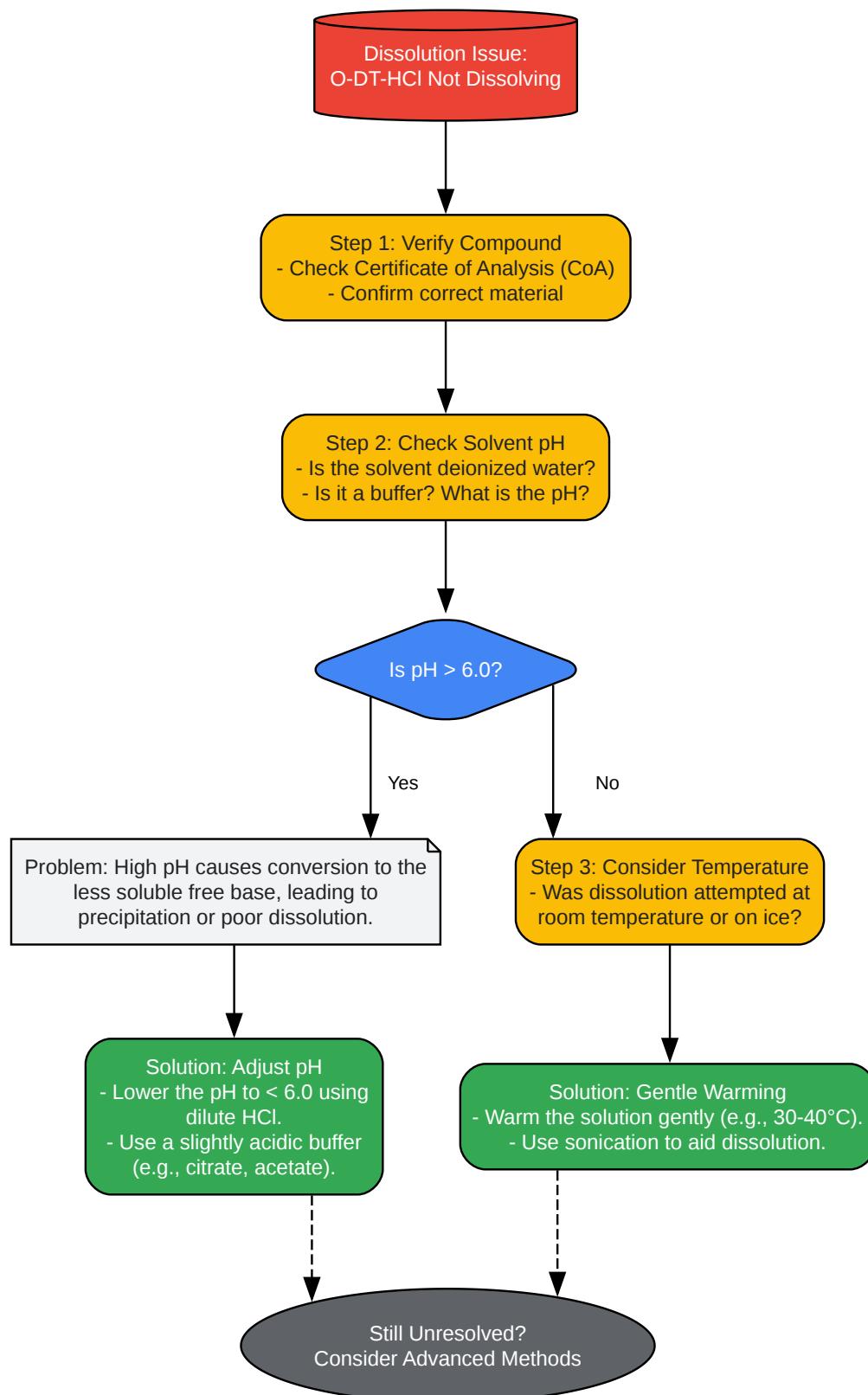
Data Summary: Reported Aqueous Solubility

Compound Name	Reported Solubility	Solvent	Reference
O- Desmethyltramadol hydrochloride	≥ 100 mg/mL (349.88 mM)	Water	[1]
O-Desmethyltramadol hydrochloride	Slightly Soluble	Water	[2]

| O-Desmethyltramadol (Free Base) | 3.53 g/L (Predicted) | Water | [3] |

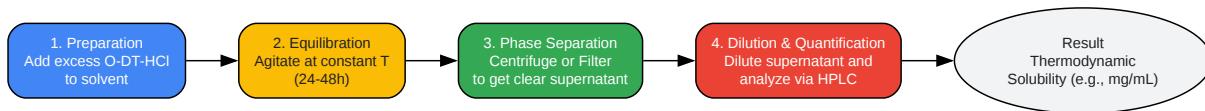
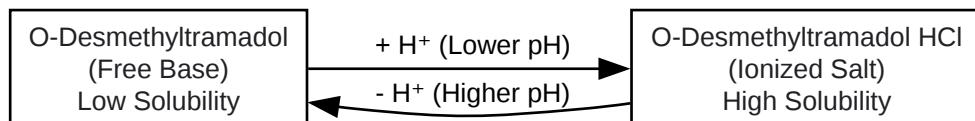
Q2: My **O-Desmethyltramadol hydrochloride** is not dissolving as expected. What are the common causes and how can I troubleshoot this?

A: If you are experiencing difficulty dissolving O-DT-HCl, follow this troubleshooting guide. The most common issue is related to the pH of the solvent. As the hydrochloride salt of a weak base, its solubility is highly dependent on the pH of the aqueous medium.[4]



Favored in
Basic Conditions
(pH > 7)

Favored in
Acidic Conditions
(pH < 7)



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